

Ponceau S Dye: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ponceau S

Cat. No.: B15597472

[Get Quote](#)

Introduction: **Ponceau S**, also known as Acid Red 112, is a sodium salt of a diazo dye widely utilized by researchers for the rapid and reversible staining of proteins.^{[1][2][3]} Its primary application is in Western blotting to verify the efficiency of protein transfer from a gel to a membrane (nitrocellulose or PVDF).^{[1][4][5]} The dye binds to proteins, producing distinct red/pink bands against a clear background, allowing for a quick assessment of transfer quality before proceeding to the more time-consuming immunodetection steps.^{[1][5]} This guide provides an in-depth overview of the chemical properties, mechanism of action, and experimental protocols for **Ponceau S**, tailored for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

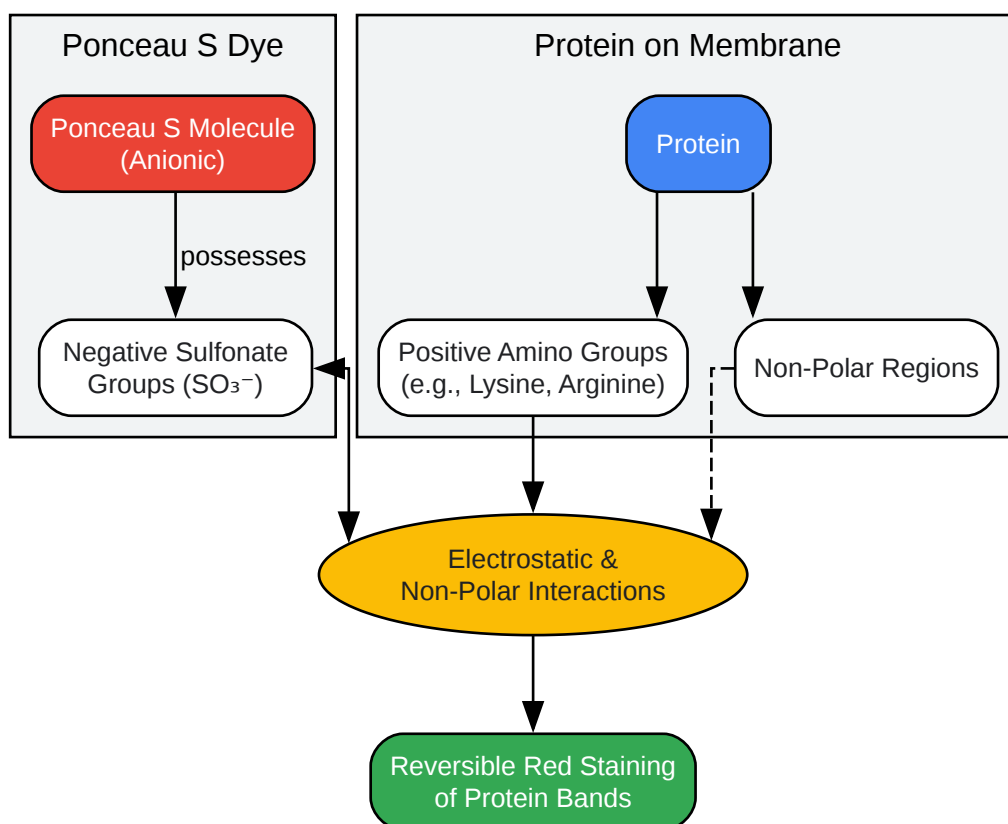
Ponceau S is an anionic azo dye valued for its specific interaction with proteins and its reversibility, which is crucial for downstream applications.^{[1][6]}

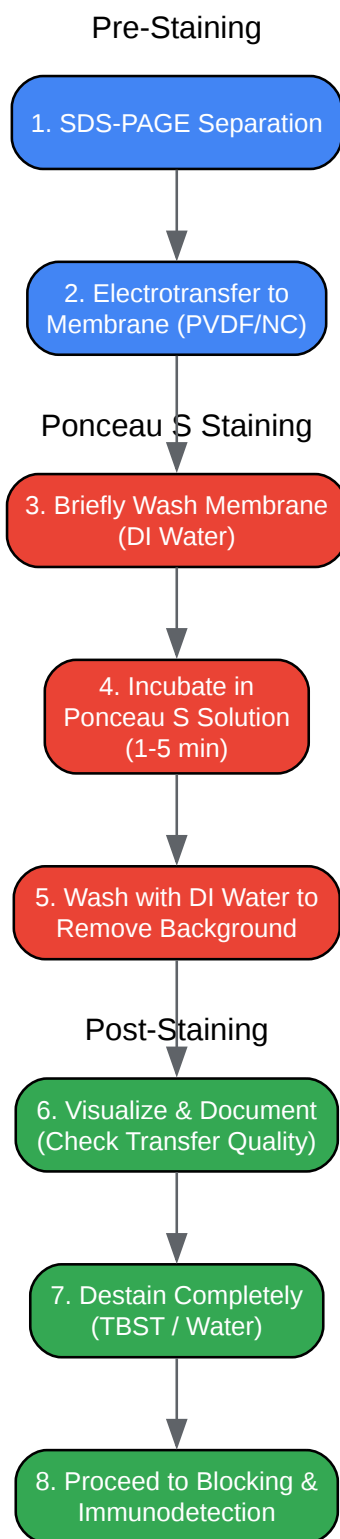
Table 1: Chemical and Physical Properties of **Ponceau S**

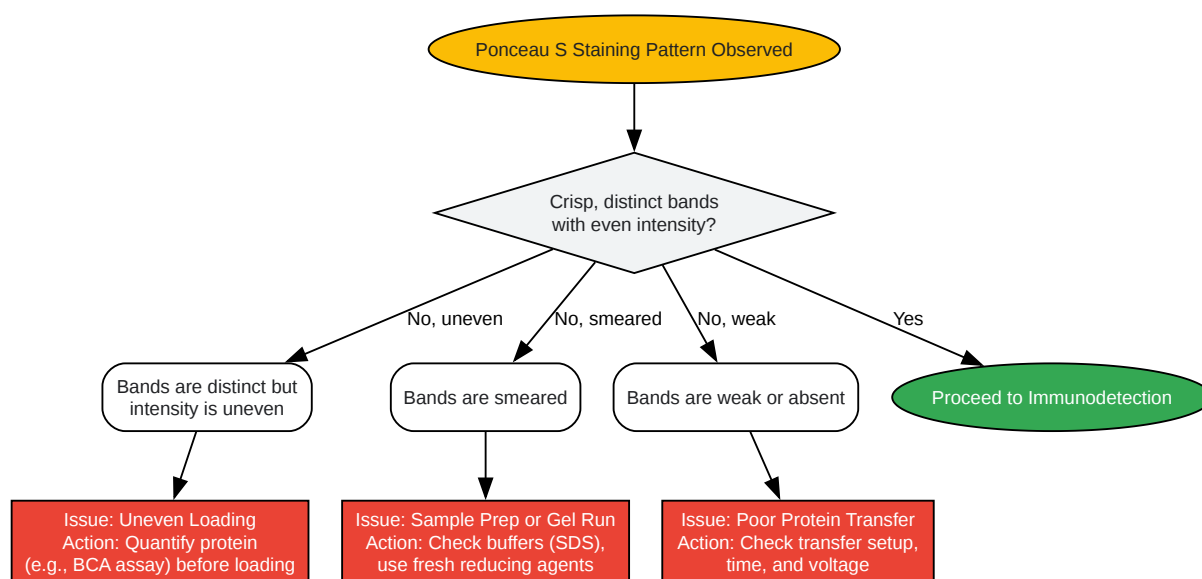
Property	Value	Reference(s)
Systematic Name	3-hydroxy-4-(2-sulfo-4-[4-sulfophenylazo]phenylazo)-2,7-naphthalene-disulfonic acid sodium salt	[1][2]
Common Names	Ponceau S, Acid Red 112, C.I. 27195	[2][3][6]
CAS Number	6226-79-5	[7][8]
Molecular Formula	C ₂₂ H ₁₂ N ₄ Na ₄ O ₁₃ S ₄	[7][8][9]
Molecular Weight	760.57 g/mol	[7][8][10]
Appearance	Dark red powder or granular form	[8][11]
Absorption Max (λmax)	520 nm	[4][9]
Solubility	Soluble in water and DMSO; slightly soluble in ethanol	[7][9][10][11]

Mechanism of Protein Staining

The staining mechanism of **Ponceau S** is based on non-covalent interactions between the dye molecules and proteins. As an anionic dye, its negatively charged sulfonate (SO₃⁻) groups bind to the positively charged amino groups of basic amino acids like lysine and arginine.[1][4] Additionally, the dye binds to non-polar regions of proteins.[1][4] This interaction is facilitated by an acidic environment, which is why staining solutions typically contain acetic acid, trichloroacetic acid (TCA), or sulfosalicylic acid.[1][12][13] The binding is reversible, and the dye can be easily removed by washing the membrane with water, a neutral pH buffer (like TBST), or a dilute alkaline solution, leaving the proteins available for subsequent immunodetection.[1][3]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ponceau S staining: Purpose, protocol, and tips | Abcam [[abcam.com](https://www.abcam.com)]
- 2. Ponceau S - Wikipedia [en.wikipedia.org]
- 3. [gspchem.com](https://www.gspchem.com) [[gspchem.com](https://www.gspchem.com)]
- 4. [conductscience.com](https://www.conductscience.com) [[conductscience.com](https://www.conductscience.com)]
- 5. [bitesizebio.com](https://www.bitesizebio.com) [[bitesizebio.com](https://www.bitesizebio.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. Ponceau S | TargetMol [[targetmol.com](https://www.targetmol.com)]

- [8. Ponceau S Dye CAS 6226-79-5 - High Purity & Reliable Staining Solution \[moneidechem.com\]](#)
- [9. stainsfile.com \[stainsfile.com\]](#)
- [10. selleckchem.com \[selleckchem.com\]](#)
- [11. chemiis.com \[chemiis.com\]](#)
- [12. Ponceau S Waste: Ponceau S Staining for Total Protein Normalization - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Ponceau S staining \(preparation and protocol\) - Sharebiology \[sharebiology.com\]](#)
- [To cite this document: BenchChem. \[Ponceau S Dye: A Technical Guide for Researchers\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15597472/docs#ponceau-s-dye-a-technical-guide-for-researchers\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check